Section 1: Chemical Identity and Properties

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Boc-NH-PEG6-OH*
CAS No.:	*331242-61-6*
Cat. No.:	*B1676997*

Get Quote

Boc-NH-PEG6-OH is a versatile molecule featuring a Boc-protected amine and a terminal hydroxyl group, connected by a six-unit polyethylene glycol (PEG) spacer.[1] This hydrophilic PEG chain enhances the solubility of the molecule in aqueous media.[3] The Boc protecting group is labile under acidic conditions, allowing for the exposure of the primary amine for subsequent conjugation.[4][5]

Table 1: Physicochemical Properties of **Boc-NH-PEG6-OH**

Property	Value	Source
CAS Number	331242-61-6	[1]
Molecular Formula	C17H35NO8	[1]
Molecular Weight	381.5 g/mol	[1]
Appearance	Varies; often a liquid or solid	[2][6]
Purity	Typically ≥95%	[1]
Storage	Recommended at -20°C or -5°C, kept dry and away from sunlight	[1][6]

© 2026 BenchChem. All rights reserved.

Section 2: Hazard Identification and General Safety

While specific toxicity data for **Boc-NH-PEG6-OH** is not extensively documented, the broader class of polyethylene glycols and their derivatives are generally considered to have low toxicity and are biocompatible.[7][8] Non-clinical safety studies on various PEGylated biopharmaceuticals have shown that adverse effects are typically associated with the conjugated molecule rather than the PEG moiety itself.[8][9][10] However, as with any laboratory chemical, it is prudent to handle **Boc-NH-PEG6-OH** with care to minimize exposure.

Core Tenets of Safe Handling:

- Assume Uncharacterized Hazards: Until comprehensive toxicological data is available, treat **Boc-NH-PEG6-OH** with the same caution as any new or uncharacterized chemical substance.
- Engineering Controls are Primary: Whenever possible, handle the compound in a well-ventilated area, preferably within a fume hood, to minimize inhalation exposure.[11]
- Personal Protective Equipment (PPE) is Mandatory: The use of appropriate PPE is essential to prevent skin and eye contact.

Section 3: Personal Protective Equipment (PPE) Protocol

A multi-layered approach to PPE is critical for ensuring researcher safety. The following table outlines the minimum required PPE for handling **Boc-NH-PEG6-OH**.

Table 2: Mandatory Personal Protective Equipment (PPE)

© 2026 BenchChem. All rights reserved.

PPE Category	Specification	Rationale
Eye Protection	ANSI Z87.1 compliant safety glasses or chemical splash goggles.	To protect eyes from potential splashes or aerosols.[12]
Hand Protection	Nitrile or other suitable chemical-resistant gloves.	To prevent direct skin contact.[12][13] Gloves should be inspected before use and disposed of properly after handling the compound.[13]
Body Protection	A standard laboratory coat.	To protect clothing and underlying skin from contamination.[12]

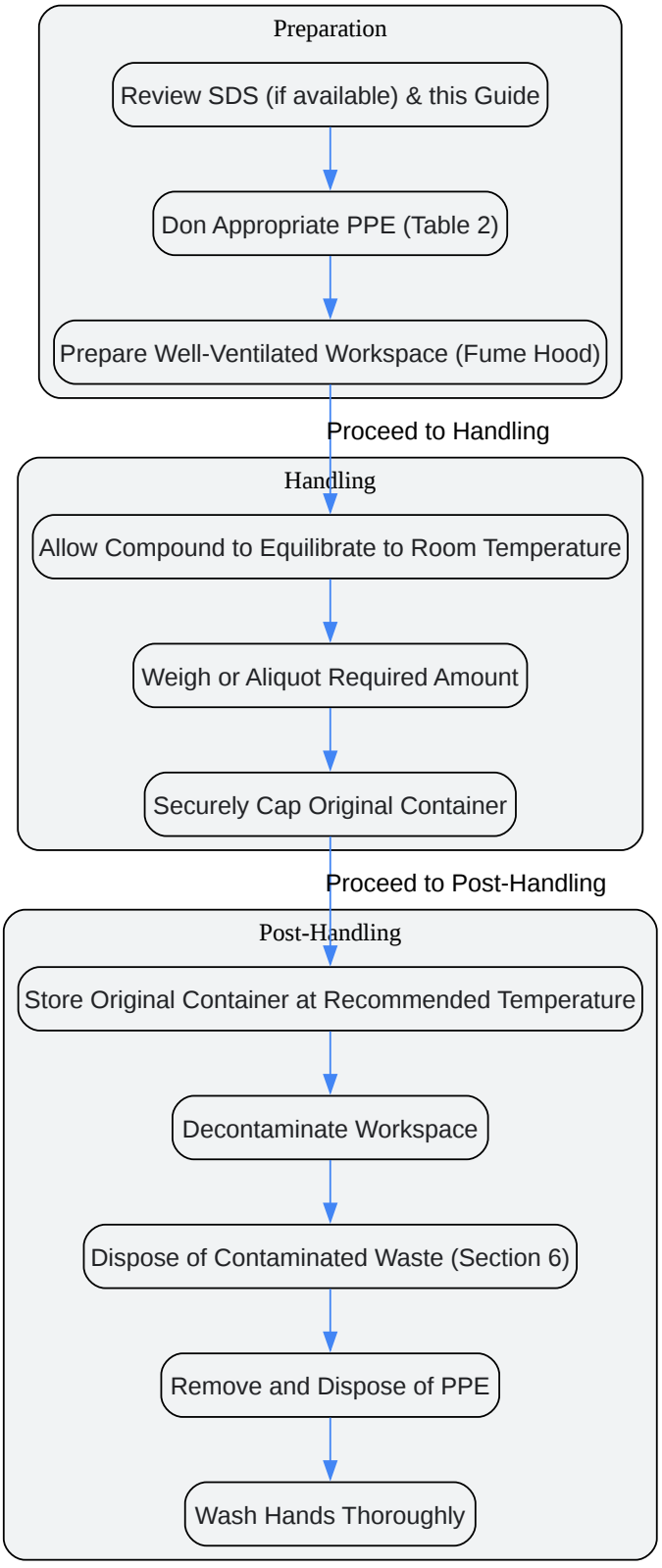
Section 4: Handling and Storage Procedures

Adherence to proper handling and storage protocols is fundamental to maintaining the integrity of **Boc-NH-PEG6-OH** and ensuring a safe laboratory environment.

General Handling Workflow

The following diagram illustrates a self-validating workflow for the safe handling of **Boc-NH-PEG6-OH**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: General workflow for handling **Boc-NH-PEG6-OH**.

© 2026 BenchChem. All rights reserved.

Storage

Proper storage is crucial to prevent degradation of **Boc-NH-PEG6-OH**.

- Temperature: Store at -20°C or -5°C as recommended by the supplier.[1][6]
- Atmosphere: Keep the container tightly sealed to prevent moisture absorption and potential degradation.[14] Store in a dry environment.[1]
- Light: Protect from direct sunlight.[1]

Section 5: Emergency Procedures

In the event of accidental exposure or a spill, the following procedures should be followed.

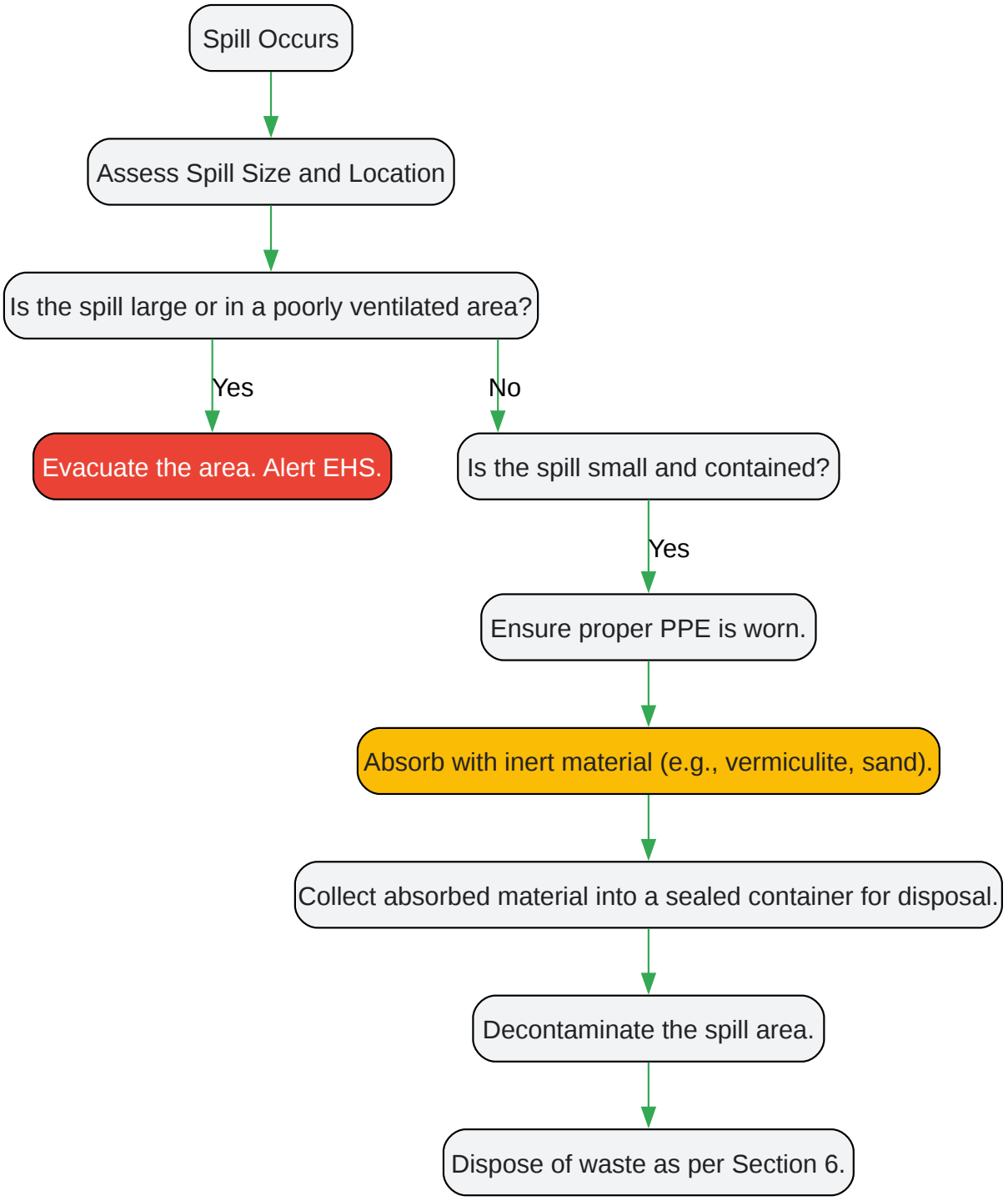
First Aid Measures

- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[11][14] Seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and plenty of water.[11] If irritation persists, seek medical attention.
- Inhalation: Move the individual to fresh air.[11] If breathing is difficult, provide respiratory support and seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[11] Wash out the mouth with water and seek immediate medical attention.[11][14]

Spill Response

The following decision tree provides a logical flow for managing a spill of **Boc-NH-PEG6-OH**.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

Caption: Decision workflow for **Boc-NH-PEG6-OH** spill response.

© 2026 BenchChem. All rights reserved.

Section 6: Disposal Protocol

Proper disposal of **Boc-NH-PEG6-OH** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Segregation

- Contaminated Materials: Any materials that have come into contact with **Boc-NH-PEG6-OH**, such as gloves, pipette tips, and weighing papers, should be considered chemical waste.[12]
- Waste Streams: Do not mix **Boc-NH-PEG6-OH** waste with other chemical waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) guidelines.[12]

Step-by-Step Disposal Procedure

- Initial Assessment: Determine if the **Boc-NH-PEG6-OH** waste is mixed with any hazardous substances. If so, the entire mixture must be treated as hazardous waste.[15]
- Waste Collection: Collect the waste in a clearly labeled, sealed, and chemically compatible container.[12][15] The label should clearly state "**Boc-NH-PEG6-OH** Waste" and the date of accumulation.[15]
- Prohibited Disposal Methods:
  - DO NOT pour down the drain. While many PEGs are biodegradable, their introduction into sewer systems can negatively impact wastewater treatment processes.[15][16]
  - DO NOT dispose of in regular trash.[12][15]
- Professional Disposal: Arrange for the disposal of the chemical waste through a licensed contractor or your institution's EHS department.[12][15]
- Decontamination of Empty Containers: Triple-rinse the empty original container with a suitable solvent (e.g., ethanol or water).[12] The rinsate should be collected and disposed of as chemical waste.[12] After rinsing, deface the label and dispose of the container according to your laboratory's procedures for non-hazardous waste.[12]

© 2026 BenchChem. All rights reserved.

Section 7: Conclusion

The safe and effective use of **Boc-NH-PEG6-OH** in research and development hinges on a thorough understanding of its properties and a disciplined approach to its handling. By integrating the principles of engineering controls, diligent use of personal protective equipment, and adherence to the specific handling and disposal protocols outlined in this guide, researchers can minimize risks and ensure both personal safety and the integrity of their work.

References

- PEGs and PEOs - Chemicals. CP Lab Safety. [Link]
- Turecek, P. L., Bossard, M. J., Schoetens, F., & Ivens, I. A. (2016). Safety of PEGylated recombinant human full-length coagulation factor VIII (BAX 855) in the overall context of PEG and PEG conjugates. Journal of thrombosis and haemostasis, 14(3), 510–520. [Link]
- Ivens, I. A., Achanzar, W., Baumann, A., Brändli-Baiocco, A., Fagg, R., Ilbäck, N. G., ... & Placke, M. (2015). Nonclinical safety assessment of a long-acting recombinant PEGylated factor eight (BAY 94-9027) with a 60 kDa PEG. Toxicology and applied pharmacology, 287(3), 250-258. [Link]
- Turecek, P. L., Bossard, M. J., Schoetens, F., & Ivens, I. A. (2016). PEGylation of Biopharmaceuticals: A Review of Chemistry and Nonclinical Safety Information of Approved Drugs. Journal of pharmaceutical sciences, 105(2), 460-475. [Link]
- How To Dispose Of Polyethylene Glycol 3350?. Chemistry For Everyone - YouTube. [Link]
- How to dispose of these chemicals? : r/AskChemistry. Reddit. [Link]
- How To Dispose Of Polyethylene Glycol?. Chemistry For Everyone - YouTube. [Link]
- Material Safety Data Sheet for N-Boc-Phe-OH. Globe Chemie. [Link]
- MATERIAL SAFETY DATA SHEET. Anichem. [Link]
- Boc-NH-PEG6-COOH (30 atoms); [600141-83-1]. Aapptec Peptides. [Link]

© 2026 BenchChem. All rights reserved.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. Boc-NH-PEG6-OH | CAS:331242-61-6 | Biopharma PEG [biochempeg.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. peg.bocsci.com [peg.bocsci.com]
- 4. N-Boc-PEG6-alcohol, 331242-61-6 | BroadPharm [broadpharm.com]
- 5. Boc-PEG, PEG linker, PEG reagent | BroadPharm [broadpharm.com]
- 6. BocNH-PEG6-acid 391684-36-9 [sigmaaldrich.com]
- 7. calpaclab.com [calpaclab.com]
- 8. researchgate.net [researchgate.net]
- 9. Safety of PEGylated recombinant human full-length coagulation factor VIII (BAX 855) in the overall context of PEG and PEG conjugates - PMC [pmc.ncbi.nlm.nih.gov]
- 10. creativepegworks.com [creativepegworks.com]
- 11. file.medchemexpress.com [file.medchemexpress.com]
- 12. pdf.benchchem.com [pdf.benchchem.com]
- 13. globechemie.com [globechemie.com]
- 14. fishersci.com [fishersci.com]
- 15. pdf.benchchem.com [pdf.benchchem.com]
- 16. youtube.com [youtube.com]

- To cite this document: BenchChem. [Section 1: Chemical Identity and Properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676997/docs#section-1-chemical-identity-and-properties]

Disclaimer & Data Validity:

© 2026 BenchChem. All rights reserved.

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.